(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride solubility data

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Compound of Interest

Compound Name:	*(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride*
CAS No.:	*1310923-28-4*
Cat. No.:	*B3021433*

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An In-depth Technical Guide to the Solubility of **(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride is an organic compound of interest in pharmaceutical research. A fundamental understanding of its physicochemical properties, particularly aqueous and solvent solubility, is a critical prerequisite for its development as a potential therapeutic agent. Solubility dictates the formulation strategies, bioavailability, and overall viability of a drug candidate.[1][2] This guide provides a comprehensive overview of the theoretical and practical aspects of determining the solubility of this amine hydrochloride salt. While specific quantitative solubility data for this compound is not widely published, we present a robust, standardized protocol for its experimental determination, enabling researchers to generate reliable and reproducible data. This document details the underlying principles, a step-by-step experimental workflow, requisite analytical methodologies, and key factors that

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influence the solubility of amine salts, thereby serving as a foundational resource for formulation and development activities.

Introduction and Physicochemical Context

The journey of a new chemical entity (NCE) from discovery to a viable drug product is fraught with challenges, with poor aqueous solubility being a primary cause of failure.[3][4] An estimated 70% to 80% of drug candidates in the development pipeline are classified as poorly soluble molecules.[4] **(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride**, as an amine salt, is rationally designed to improve upon the potential poor water solubility of its free base form. The formation of a hydrochloride salt by reacting an amine functional group with hydrochloric acid is a common and effective strategy to enhance water solubility and, consequently, bioavailability.[5] Understanding the precise solubility limits of this salt form is therefore not merely an academic exercise but a crucial step in preclinical and formulation development.[2]

Compound Profile

- IUPAC Name: (1S)-1-(2-fluorophenyl)propan-1-amine;hydrochloride
- CAS Number: 1310923-28-4[6]
- Molecular Formula: $C_9H_{13}ClFN$[7]
- Molecular Weight: 189.66 g/mol [7][8]
- Chemical Structure:

As a hydrochloride salt of a primary amine, this compound is an ionic, polar molecule. This structure suggests a higher affinity for polar protic solvents, such as water, methanol, and ethanol, where ion-dipole interactions and hydrogen bonding can effectively solvate the molecule.[9] Conversely, its solubility is expected to be significantly lower in nonpolar aprotic solvents like hexane or toluene.[9]

Standardized Protocol for Experimental Solubility Determination

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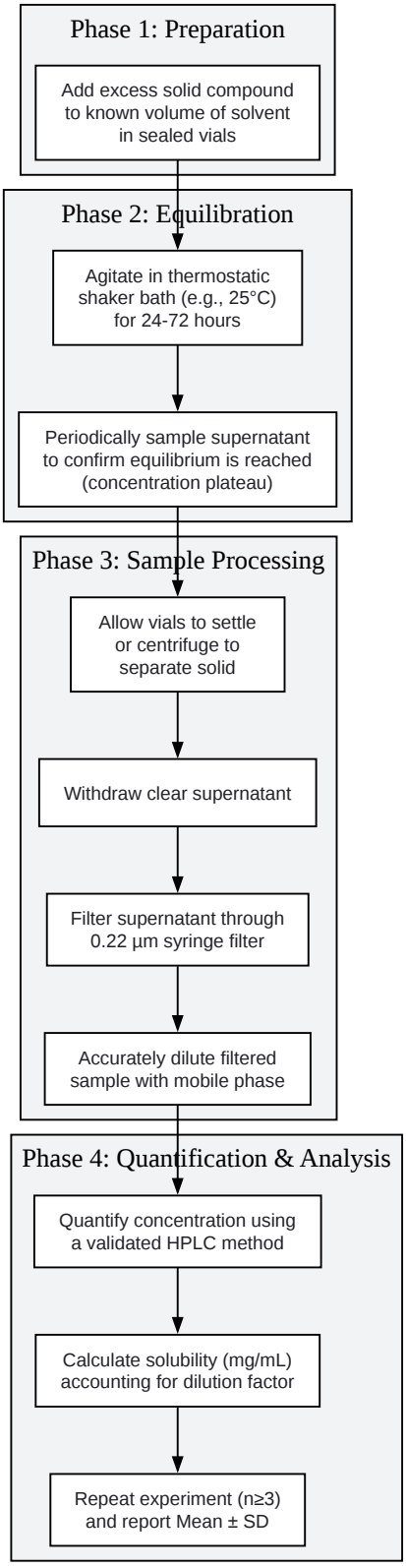
The most widely accepted and robust method for determining equilibrium solubility is the isothermal shake-flask method.[9] This technique measures the concentration of a solute in a saturated solution at a constant temperature after a state of equilibrium has been reached. The following protocol provides a self-validating framework for generating high-quality solubility data.

Materials and Equipment

- **(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride** (purity >99%)
- Analytical grade solvents (e.g., deionized water, phosphate-buffered saline pH 7.4, 0.1 N HCl, ethanol, methanol, etc.)
- Thermostatic shaker bath or incubator capable of maintaining a constant temperature (e.g., 25 °C and 37 °C)
- Calibrated analytical balance
- Scintillation vials or sealed flasks
- Centrifuge
- Calibrated pH meter
- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Syringe filters (e.g., 0.22 µm PVDF or PTFE)

Experimental Workflow Diagram

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Caption: Workflow for Isothermal Shake-Flask Solubility Determination.

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Step-by-Step Methodology

- Preparation of Solutions: Add an excess amount of **(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride** to a series of vials, each containing a precisely known volume of the desired solvent. The presence of undissolved solid at the end of the experiment is essential to ensure saturation.

- Equilibration: Place the sealed vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C for room temperature solubility, 37 °C for physiological relevance). Agitate the vials for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium.[9]

    - Expert Insight: A preliminary experiment should be conducted to determine the time required to reach equilibrium. This is done by sampling the supernatant at various time points (e.g., 12, 24, 48, 72 hours) until the measured concentration remains constant. This validates the chosen equilibration time.

- Phase Separation and Sampling: Once equilibrium is achieved, remove the vials and allow the undissolved solid to settle for a short period. For fine suspensions, centrifugation may be necessary to obtain a clear supernatant.

- Filtration and Dilution: Carefully withdraw an aliquot of the clear supernatant using a pipette. Immediately filter the aliquot through a 0.22 µm syringe filter to remove any remaining microparticulates.

    - Expert Insight: Adsorption of the compound to the filter membrane can be a source of error. It is good practice to discard the first portion of the filtrate (e.g., 250 µL) to saturate any binding sites on the filter before collecting the sample for analysis.

- Quantification: Accurately dilute the filtered sample with a suitable solvent (typically the HPLC mobile phase) to bring the concentration within the linear range of the analytical method. Quantify the concentration of the diluted sample using a fully validated analytical method, such as HPLC-UV.[9]

- Data Analysis: Calculate the solubility of the compound in the original solvent, remembering to account for the dilution factor. The experiment should be performed in triplicate to ensure reproducibility, and the results reported as the mean ± standard deviation.

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Analytical Methodologies for Quantification

Accurate quantification is the cornerstone of a reliable solubility measurement. High-Performance Liquid Chromatography (HPLC) is the preferred technique due to its specificity, sensitivity, and versatility.[10]

RP-HPLC Method Development Outline

A reverse-phase HPLC (RP-HPLC) method is generally suitable for an amine salt.

- Column: A C18 column (e.g., Inertsil ODS-3) is a common starting point.[11]
- Mobile Phase: A mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol). For an amine salt, a slightly acidic mobile phase (e.g., pH 3.2 using orthophosphoric acid) can improve peak shape by ensuring the analyte remains in its protonated form.[11]
- Detection: A UV-Vis detector set to a wavelength of maximum absorbance for the compound (e.g., 220 nm or determined by a UV scan).[11]
- Validation: The method must be validated according to ICH guidelines (Q2A, Q2B) for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[11] Linearity is typically established with a correlation coefficient (r^2) of ≥ 0.999.[10]

Data Presentation and Interpretation

All experimentally determined solubility data should be compiled into a structured table for clear comparison and analysis.

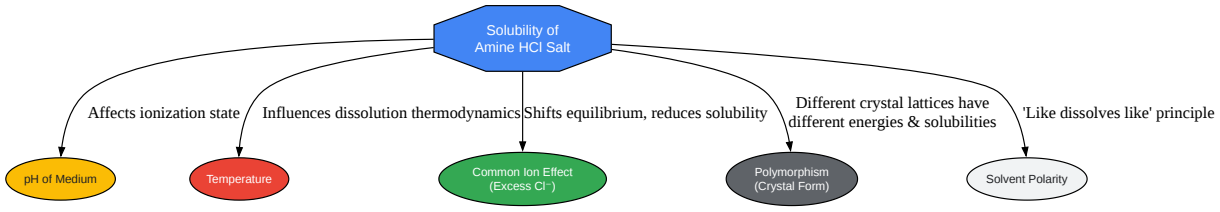
Table 1: Template for Solubility Data of **(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride**

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Solvent System	Temperature (°C)	Mean Solubility (mg/mL)	Standard Deviation
Deionized Water	25	[Experimental Value]	[Experimental Value]
Deionized Water	37	[Experimental Value]	[Experimental Value]
0.1 N HCl	25	[Experimental Value]	[Experimental Value]
PBS (pH 7.4)	37	[Experimental Value]	[Experimental Value]
Ethanol	25	[Experimental Value]	[Experimental Value]
Methanol	25	[Experimental Value]	[Experimental Value]

Key Factors Influencing Solubility

The solubility of an amine hydrochloride salt is not a fixed value but is influenced by several environmental and physicochemical factors.



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Caption: Key Factors Influencing the Solubility of Amine Hydrochloride Salts.

- pH: The pH of the aqueous medium is a critical determinant. The solubility of an amine salt can decrease at low pH due to the common ion effect, where an excess of chloride ions from the acidic medium (e.g., HCl) shifts the dissolution equilibrium to the left, favoring the solid state.[12]

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- Temperature: For most salts, solubility increases with temperature as the dissolution process is often endothermic. Determining solubility at different temperatures is crucial for understanding the thermodynamics of the system.

- Polymorphism: The compound may exist in different crystalline forms (polymorphs), each having a unique crystal lattice energy and, consequently, a different solubility. The most stable polymorph will have the lowest solubility. It is vital to characterize the solid form used in solubility studies.

- Solvent Properties: As discussed, polar protic solvents are generally better at solubilizing ionic salts compared to nonpolar aprotic solvents.

Conclusion

While specific public solubility data for **(S)-1-(2-Fluorophenyl)propan-1-amine hydrochloride** is limited, this guide provides the authoritative framework for its determination. By employing the standardized isothermal shake-flask protocol coupled with a validated HPLC method for quantification, researchers can generate the reliable and reproducible data essential for informed decision-making in the drug development process. A thorough understanding of solubility and the factors that influence it is paramount for advancing any compound from a laboratory curiosity to a potential therapeutic reality.[1][2]

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